

molecular structure of 3-Ethyl-5-methylisoxazole-4-carboxylic acid

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Compound of Interest

Compound Name: 3-Ethyl-5-methylisoxazole-4-carboxylic acid

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Technical Guide: 3-Ethyl-5-methylisoxazole-4-carboxylic acid

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, properties, and synthesis of **3-Ethyl-5-methylisoxazole-4-carboxylic acid**. The information is intended for researchers, scientists, and professionals in the field of drug development who are interested in the chemical and physical characteristics of this compound.

Molecular Structure and Identification

3-Ethyl-5-methylisoxazole-4-carboxylic acid is a substituted isoxazole, a class of five-membered heterocyclic compounds containing one nitrogen and one oxygen atom in adjacent positions. The isoxazole ring is a common scaffold in medicinal chemistry, known to be a part of various biologically active molecules.

Identifier	Value
IUPAC Name	3-ethyl-5-methylisoxazole-4-carboxylic acid
CAS Number	17147-85-2[1]
Molecular Formula	C ₇ H ₉ NO ₃ [1]
Molecular Weight	155.15 g/mol [1]
Canonical SMILES	CCC1=C(C(=O)O)C(=NO1)C[1]
InChI	InChI=1S/C7H9NO3/c1-3-5-6(7(9)10)4(2)11-8-5/h3H2,1-2H3,(H,9,10)[1]
InChIKey	RSWFHHWVFZWIMV-UHFFFAOYSA-N[1]

Physicochemical Properties

A summary of the known and predicted physicochemical properties of **3-Ethyl-5-methylisoxazole-4-carboxylic acid** is provided below. It is important to note that experimental data for several of these properties are not readily available in the literature.

Property	Value	Source
Physical State	Solid, white to cream powder[1][2]	Commercial Suppliers
Melting Point	121-125 °C[1]	Sigma-Aldrich
pKa (Predicted)	2.42 ± 0.32	ChemicalBook
Solubility	Limited solubility is expected in water, with higher solubility in polar organic solvents.[1][2]	General knowledge on isoxazoles
logP (Predicted)	Data not available	

Spectroscopic Data

Detailed experimental spectroscopic data for **3-Ethyl-5-methylisoxazole-4-carboxylic acid** are not widely available in public databases. Researchers are advised to acquire their own analytical data for structural confirmation.

Synthesis and Experimental Protocols

The synthesis of **3-Ethyl-5-methylisoxazole-4-carboxylic acid** can be achieved through a two-step process involving the synthesis of the corresponding ethyl ester followed by hydrolysis.

Step 1: Synthesis of Ethyl 3-ethyl-5-methyl-4-isoxazolecarboxylate

A detailed and reliable protocol for the synthesis of the ethyl ester precursor has been published in Organic Syntheses. The procedure involves the reaction of ethyl β -pyrrolidinocrotonate with 1-nitropropane in the presence of triethylamine and phosphorus oxychloride.

Experimental Protocol (Adapted from Organic Syntheses)

- Materials: Ethyl β -pyrrolidinocrotonate, 1-nitropropane, triethylamine, chloroform, phosphorus oxychloride, 6 N hydrochloric acid, 5% aqueous sodium hydroxide, saturated brine, anhydrous magnesium sulfate.
- Procedure:
 - Ethyl β -pyrrolidinocrotonate (1.00 mole), 1-nitropropane (1.29 mole), and triethylamine are dissolved in chloroform in a three-necked flask fitted with a dropping funnel and a gas-inlet tube.
 - The flask is cooled in an ice bath under a nitrogen atmosphere.
 - A solution of phosphorus oxychloride (1.11 mole) in chloroform is added slowly from the dropping funnel while stirring.
 - After the addition is complete, the reaction mixture is poured into a separatory funnel and washed with cold water.

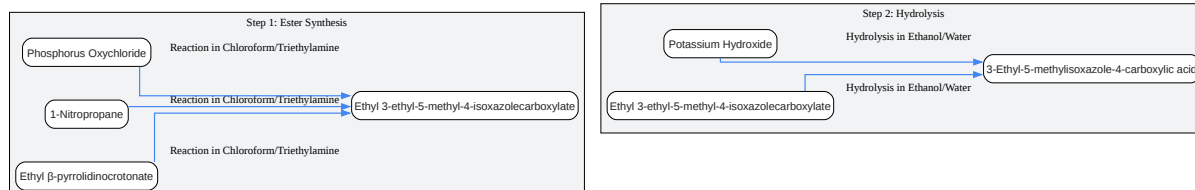
- The chloroform layer is washed with 6 N hydrochloric acid, followed by 5% aqueous sodium hydroxide and saturated brine.
- The organic layer is dried over anhydrous magnesium sulfate and filtered.
- The solvent is removed using a rotary evaporator, and the product is distilled under vacuum to yield ethyl 3-ethyl-5-methyl-4-isoxazolecarboxylate.

Step 2: Hydrolysis to **3-Ethyl-5-methylisoxazole-4-carboxylic acid**

The ethyl ester can be hydrolyzed to the carboxylic acid using a strong acid or base. A general procedure for the hydrolysis of a similar isoxazole ester is described below.

Experimental Protocol (General Procedure)

- Materials: Ethyl 3-ethyl-5-methyl-4-isoxazolecarboxylate, potassium hydroxide, ethanol, water, hydrochloric acid.
- Procedure:
 - A mixture of the ethyl ester, potassium hydroxide, ethanol, and water is stirred at room temperature for 2 hours, followed by 2 hours at reflux.
 - The ethanol is removed in vacuo.
 - The aqueous solution is cooled and acidified with hydrochloric acid.
 - The resulting solid precipitate is filtered, washed with water, and can be further purified by trituration with a suitable solvent like methanol to yield **3-Ethyl-5-methylisoxazole-4-carboxylic acid**.



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